

# An In-depth Technical Guide to Methyl furan-3-carboxylate

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## Compound of Interest

Compound Name: Methyl furan-3-carboxylate

Cat. No.: B077232

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl furan-3-carboxylate**, a key heterocyclic compound with applications in chemical synthesis and pharmaceutical development. The document details its chemical identity, physical properties, synthesis protocols, and potential applications, presenting data in a clear and accessible format for technical audiences.

## Chemical Identity and Structure

**Methyl furan-3-carboxylate** is an organic compound featuring a furan ring substituted with a methyl ester group at the 3-position.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Chemical Structure:

The structure of **methyl furan-3-carboxylate** is characterized by a five-membered aromatic furan ring. The methyl carboxylate group is attached to the third carbon atom of this ring.

SMILES: COC(=O)C1=COC=C1[\[5\]](#)

## Physicochemical Properties

A summary of the key physicochemical properties of **methyl furan-3-carboxylate** is presented in the table below. This data is essential for its handling, application in reactions, and for analytical purposes.

Property	Value	Source(s)
CAS Number	13129-23-2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	126.11 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Appearance	Pale yellow to colorless liquid	<a href="#">[2]</a>
Boiling Point	181.3 °C at 760 mmHg	<a href="#">[4]</a>
Solubility	Limited solubility in water; good solubility in organic solvents like ethanol, methanol, and dichloromethane.	<a href="#">[7]</a>

## Synthesis and Experimental Protocols

The synthesis of furan-3-carboxylates can be achieved through various synthetic routes. One common approach involves the oxidative carbonylation of 3-yne-1,2-diol derivatives catalyzed by palladium iodide.[\[8\]](#) Another general strategy is the reaction of sulfonium acylmethylides with acetylenic esters.[\[9\]](#)

Below is a representative experimental protocol for the synthesis of a furan-3-carboxylate derivative, which illustrates a plausible method that could be adapted for **methyl furan-3-carboxylate**.

Hypothetical Synthesis of **Methyl furan-3-carboxylate** via Palladium-Catalyzed Oxidative Carbonylation

This protocol is a generalized representation based on the synthesis of furan-3-carboxylic esters.[\[8\]](#)

Materials and Reagents:

- A suitable 3-yne-1,2-diol precursor

- Palladium(II) iodide ( $\text{PdI}_2$ )
- Potassium iodide (KI)
- Methanol (as both reactant and solvent)
- Carbon monoxide (CO)
- Oxygen ( $\text{O}_2$ ) or air
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Standard laboratory glassware and equipment for inert atmosphere reactions

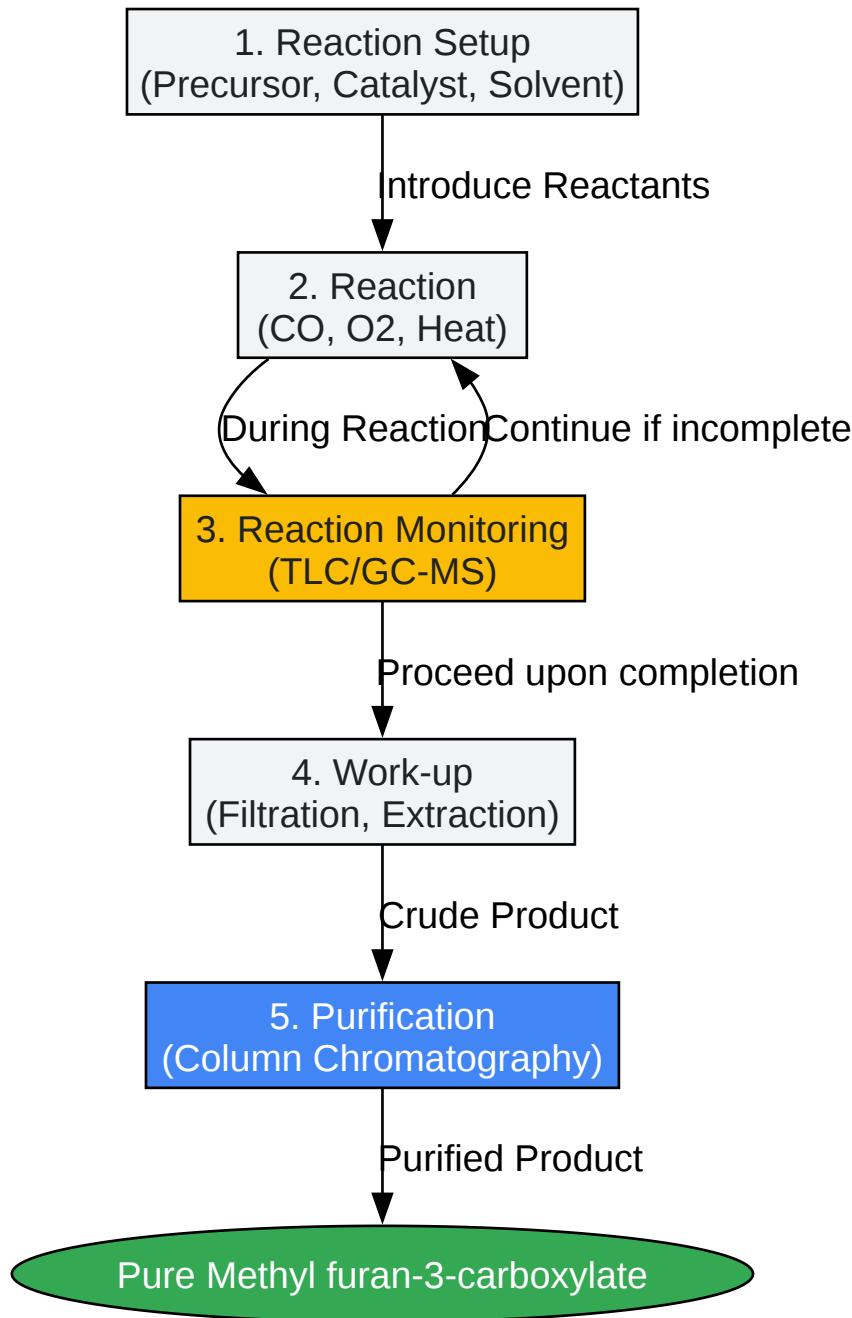
#### Experimental Procedure:

- Reaction Setup: In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add the 3-yne-1,2-diol precursor (1.0 eq), palladium(II) iodide (0.05 eq), and potassium iodide (2.0 eq).
- Solvent Addition: Add anhydrous methanol to the flask.
- Reaction Conditions: Purge the flask with carbon monoxide gas and then introduce a balloon of carbon monoxide. Introduce oxygen or air carefully into the reaction mixture.
- Heating: Heat the reaction mixture to a specified temperature (e.g., 60-80 °C) and stir for several hours.
- Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Work-up: Upon completion, cool the reaction mixture to room temperature. Filter the mixture to remove the catalyst.
- Extraction: Concentrate the filtrate under reduced pressure. Partition the residue between diethyl ether and water. Separate the organic layer, and extract the aqueous layer with diethyl ether (3x).

- Drying and Concentration: Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. Filter and concentrate the solvent under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to yield pure **methyl furan-3-carboxylate**.

#### Workflow Diagram for Synthesis and Purification

## General Synthesis and Purification Workflow

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Caption: A generalized workflow for the synthesis and purification of **methyl furan-3-carboxylate**.

## Applications in Research and Drug Development

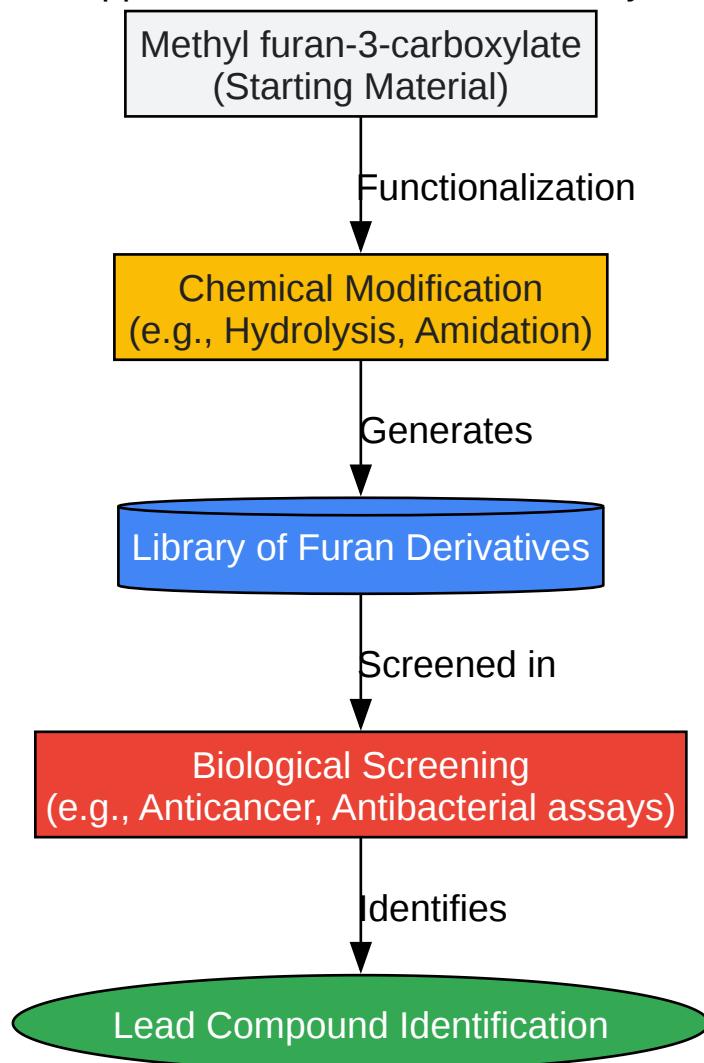
Furan derivatives are significant scaffolds in medicinal chemistry due to their wide range of biological activities, including anti-inflammatory, antibacterial, antiviral, and anticancer properties.[10][11][12][13] **Methyl furan-3-carboxylate** serves as a valuable building block for the synthesis of more complex, biologically active molecules.[7][14]

Role as a Pharmaceutical Intermediate:

The furan ring in **methyl furan-3-carboxylate** can be chemically modified at various positions to generate a library of derivatives. These derivatives can then be screened for potential therapeutic activities. For instance, the ester group can be hydrolyzed to the corresponding carboxylic acid, which can then be converted to amides or other functional groups to modulate the compound's biological properties.

Logical Relationship in Derivative Synthesis for Drug Discovery

## Application in Medicinal Chemistry

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Caption: The role of **methyl furan-3-carboxylate** as a precursor in the drug discovery process.

## Safety and Handling

While specific toxicity data for **methyl furan-3-carboxylate** is not extensively detailed in the provided results, it is prudent to handle it with the standard care required for laboratory chemicals. Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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